

Emoquine-1: A Comprehensive Technical Overview of a Novel Antimalarial Candidate

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Compound of Interest

Compound Name: Emoquine-1
Cat. No.: B15563163

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Abstract

Emoquine-1 is a novel, orally active hybrid molecule demonstrating potent antimalarial activity against multidrug-resistant strains of *Plasmodium falciparum*, including those resistant to artemisinin-based combination therapies (ACTs).^{[1][2][3]} This technical guide provides an in-depth overview of the chemical structure, synthesis, mechanism of action, and preclinical data for **Emoquine-1**, positioning it as a promising candidate for the next generation of antimalarial drugs. All quantitative data is presented in structured tables, and detailed experimental methodologies are provided for key cited experiments.

Chemical Structure and Properties

Emoquine-1 is a hybrid compound designed to overcome existing drug resistance mechanisms in *Plasmodium* parasites. Its structure combines pharmacophores from known antimalarial agents.

Chemical Formula: C₃₀H₂₈ClN₃O₅^[1]

Molecular Weight: 562.01 g/mol ^[1]

SMILES Notation:

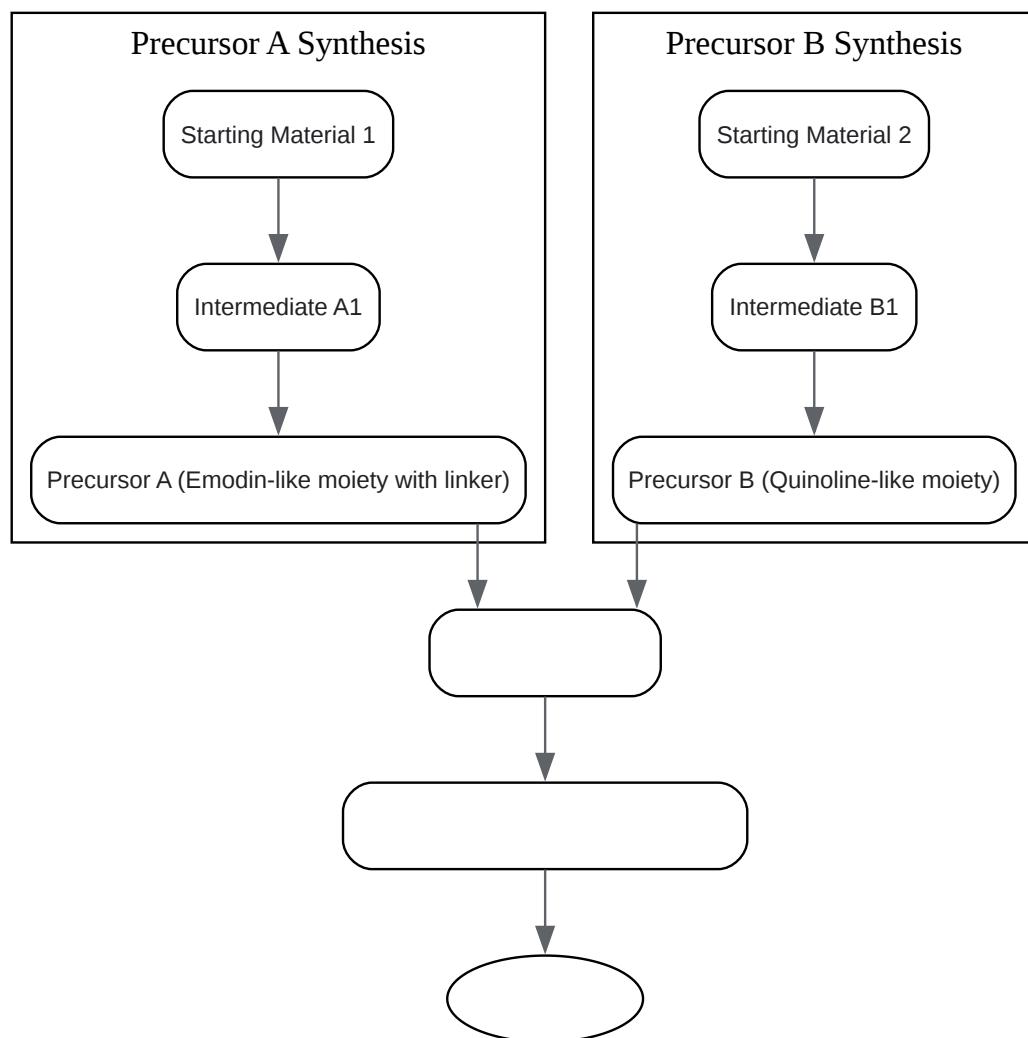
CC1=CC(C(C2=C3C(O)=CC(OCCOCCNCCNC4=CC=NC5=C4C=CC(Cl)=C5)=C2)=O)=C(C(O)=C1)C3=O^[1]

Chemical Structure: (A 2D rendering of the chemical structure would be placed here in a full whitepaper. For this text-based format, the SMILES notation and formula are provided.)

Synthesis

The synthesis of **Emoquine-1** is achieved through a multi-step process involving the coupling of two key precursor molecules. While the full, detailed synthesis protocol is proprietary, the general approach is outlined below, based on the synthesis of similar hybrid antimalarials.[\[4\]](#)

Logical Flow of Emoquine-1 Synthesis



Artemisinin Resistance Mechanism

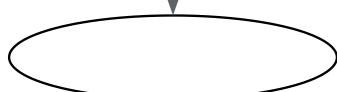
Mutated PfKelch13 (C580Y)

Reduced ubiquitination and degradation

PfPI3K (Phosphatidylinositol-3-kinase)

Increased activity

Increased PI3P Levels

**Potential Emoquine-1 Action**

Alternative Target
(e.g., Heme Detoxification)

Bypasses K13 resistance



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[<https://www.benchchem.com/product/b15563163#what-is-the-chemical-structure-of-emoquine-1>]

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